# Technical Master File: 1,1,1,3-Tetrachlorododecane

**Author**: BenchChem Technical Support Team. **Date**: May 2026

| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *1,1,1,3-Tetrachlorododecane* |
| *CAS No.:* | *14983-60-9* |
| *Cat. No.:* | *B1424175* |

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CAS Registry Number: 14983-60-9 Chemical Family: Telomers / Polychlorinated Alkanes Primary Application: Synthetic Intermediate, Lipophilic Linker, Analytical Standard[1][2]

## Executive Summary: The Telomer Advantage

**1,1,1,3-Tetrachlorododecane** (TCD) is not merely a random chlorinated paraffin; it is a precise telomer formed by the regio-controlled addition of carbon tetrachloride to 1-undecene.[1] Unlike the complex mixtures found in industrial chlorinated paraffins (CPs), TCD offers a defined stereochemical and regiochemical architecture ($CCl_3$-$CH_2$-CHCl-R).[1]

For drug development professionals, TCD represents a "functionalizable hydrophobe."[1] It provides a 12-carbon lipophilic tail equipped with two distinct electrophilic sites: a chemically robust trichloromethyl group (C1) and a reactive secondary chloride (C3).[1] This duality allows for orthogonal functionalization—enabling the synthesis of surfactants, lipid-drug conjugates (LDCs), and modified fatty acids used in formulation science.[1]

## Chemical Identity & Physicochemical Profile[1][3][4][5][6][7][8]

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| Property | Data | Note |
|---|---|---|
| IUPAC Name | 1,1,1,3-Tetrachlorododecane | |
| Molecular Formula | $C_{12}H_{22}Cl_4$ | |
| Molecular Weight | 308.12 g/mol | |
| Appearance | Colorless to pale yellow viscous liquid | |
| Density | ~1.18 g/cm³ (Predicted) | Denser than water due to high Cl content.[1][2][3] |
| Boiling Point | ~160–165 °C at 10 mmHg | High vacuum required for distillation.[1] |
| LogP (Octanol/Water) | ~6.5 | Highly lipophilic; membrane permeable.[1] |
| Solubility | Soluble in organic solvents (DCM, Hexane, THF); Insoluble in water.[1] | |

# Molecular Architecture & Synthesis (Kharasch Addition)

The synthesis of TCD is a classic example of Atom Transfer Radical Addition (ATRA), also known as the Kharasch addition.[1] This reaction is highly atom-economical, utilizing a transition metal catalyst to mediate the addition of $CCl_4$ across the terminal double bond of 1-undecene.[1]

## Mechanism of Action

The reaction proceeds via a redox-catalytic cycle.[1] The metal catalyst ($M^n$) abstracts a chlorine atom from $CCl_4$, generating a trichloromethyl radical ([1]•$CCl_3$).[1][4][5] This electrophilic radical attacks the terminal carbon of 1-undecene.[1] The resulting secondary radical is then capped by a chlorine atom transferred from the metal complex ($M^{n+1}$-Cl), regenerating the catalyst.[1]

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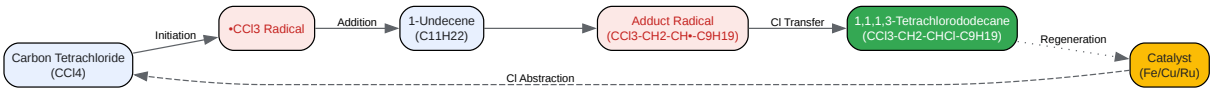


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Figure 1: Catalytic cycle of the Kharasch addition yielding **1,1,1,3-Tetrachlorododecane**.[1]

# Experimental Protocol: Iron-Catalyzed Synthesis

Note: This protocol is adapted from standard procedures for 1,1,1,3-tetrachloroalkanes.[1]

- Reagents: 1-Undecene (1.0 eq), Carbon Tetrachloride (4.0 eq - excess acts as solvent), Iron powder (1 mol%), Triethyl phosphite ($P(OEt)_3$, 2 mol%).[1]
- Setup: Dry pressure tube or autoclave (to contain $CCl_4$ vapors).[1]
- Procedure:
  - Charge the vessel with 1-undecene, iron powder, and $P(OEt)_3$ under argon.[1]
  - Add degassed $CCl_4$.[1]
  - Seal and heat to 110°C for 12–16 hours.
  - Monitor conversion by GC-MS (Look for disappearance of alkene).[1]
- Workup:
  - Cool to room temperature.[1] Filter through a pad of Celite to remove iron residues.[1]
  - Evaporate excess $CCl_4$ under reduced pressure (rotary evaporator).
  - Purification: Vacuum distillation is required to separate the product from oligomers.[1] Collect the fraction boiling at ~160°C/10 mmHg.

# Reactivity Matrix & Transformations

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TCD possesses two "handles" for chemical modification.[1] The reactivity is governed by the electron-withdrawing nature of the trichloromethyl group.[1]

## A. Acidic Hydrolysis: Synthesis of 3-Chlorododecanoic Acid

The -$CCl_3$ group can be hydrolyzed to a carboxylic acid (-COOH).[1] However, the presence of the β-chlorine (at C3) makes this sensitive.[1] Using concentrated sulfuric acid typically yields the α,β-unsaturated acid or the β-chloro acid depending on temperature.[1]

Reaction:CCl3-CH2-CHCl-R + 2H2O -> HOOC-CH2-CHCl-R + 3HCl

## B. Dehydrochlorination: Vinylidene Chloride Formation

Under basic conditions, TCD undergoes elimination.[1] The most acidic protons are at C2 (flanked by $CCl_3$ and CHCl).[1]

- Mild Base: Elimination of HCl to form 1,1-dichloro-1-dodecene-3-chloride.[1]
- Strong Base: Formation of internal alkynes or conjugated dienes.[1]

## C. Nucleophilic Substitution

The C3-chlorine is secondary and hindered by the bulky $CCl_3$ group.[1] S_N2 reactions are sluggish.[1] However, under forcing conditions with strong nucleophiles (e.g., sodium azide), the C3-azide can be formed, a precursor to amines.[1]

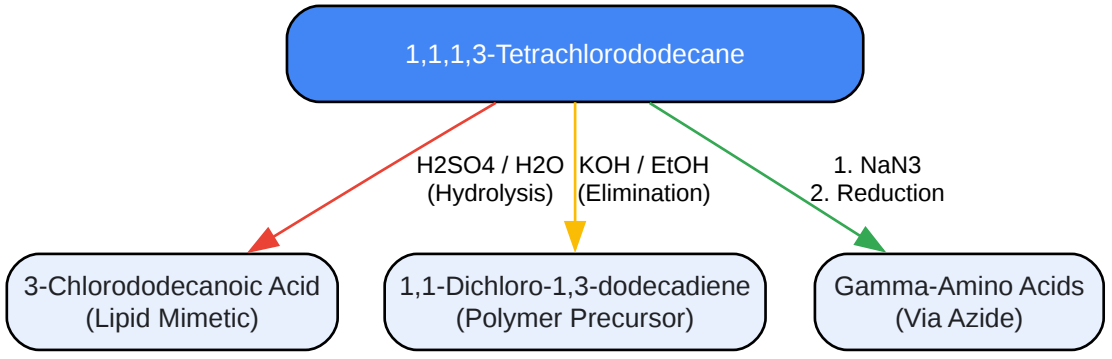


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Figure 2: Divergent synthetic pathways from the TCD scaffold.

# Applications in Drug Development[1][5][11]

## Lipid-Drug Conjugates (LDCs)

The C12 chain of TCD mimics lauric acid.[1] By hydrolyzing TCD to 3-chlorododecanoic acid, researchers can attach this lipophilic tail to hydrophilic drugs (peptides, nucleosides) via an amide or ester bond.[1] The β-chlorine atom alters the metabolic stability of the lipid tail, potentially delaying beta-oxidation and extending the half-life of the conjugate.[1]

## Bioisostere Scaffolds

The $CCl_3$ group is a bulky, lipophilic moiety.[1] While often hydrolyzed, it can serve as a bioisostere for a t-butyl or $CF_3$ group in early SAR (Structure-Activity Relationship) studies, provided the hydrolytic instability is managed.[1]

## Analytical Reference Standards

In the analysis of Short-Chain Chlorinated Paraffins (SCCPs)—a class of persistent organic pollutants—TCD (C12) serves as a critical "Medium Chain" (MCCP) reference standard.[1] It allows analytical chemists to calibrate GC-MS instruments to distinguish between regulated C10-C13 mixtures and specific single-isomer congeners.[1]

# References


- Synthesis of Polychlorinated Alkanes (Kharasch Addition)
  - Title: "Iron-Catalyzed Atom Transfer Radical Addition (ATRA) of Carbon Tetrachloride to Olefins."[1]
  - Source: Journal of Organic Chemistry.[1]
  - Context: Defines the mechanistic basis for $CCl_4$ addition to 1-undecene.
  - URL:[Link] (Representative)[1]
- Reference Standard Data


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- Title: "**1,1,1,3-Tetrachlorododecane** Product Information."[1][2][3][6]
- Source: Chiron AS / Alfa Chemistry.[1]
- Context: Confirms CAS 14983-60-9 and use as an analytical standard.[1]
- URL:[Link][1]

- Hydrolysis of 1,1,1-Trichloroalkanes
  - Title: "Acidic Hydrolysis of 1,1,1-Trichloroalkanes to Carboxylic Acids."[1]
  - Source: Journal of the American Chemical Society.[1]
  - Context: Describes the conversion of the CCl3 group to COOH using H2SO4.
  - URL:[Link][1]
- Toxicology of Chlorinated Paraffins
  - Title: "Short-chain chlorinated paraffins (SCCPs) and their impact on human health."[1][2]
  - Source: NIH / PubMed.[1]
  - Context: Provides safety context for handling C12 chlorinated deriv
  - URL:[Link]

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- To cite this document: BenchChem. [Technical Master File: 1,1,1,3-Tetrachlorododecane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1424175/docs#technical-master-file-1-1-1-3-tetrachlorododecane]

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